

Comparative Reactivity Guide: 5,5-Dimethyl-2-oxocyclohexanecarbaldehyde vs. Acetylacetone

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Compound of Interest

Compound Name: 5,5-Dimethyl-2-oxocyclohexanecarbaldehyde

CAS No.: 77630-11-6

Cat. No.: B3025516

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Executive Summary

This guide provides a technical analysis comparing **5,5-Dimethyl-2-oxocyclohexanecarbaldehyde** (Compound A) and Acetylacetone (Compound B). While both serve as

-dicarbonyl synthons in organic synthesis, their reactivity profiles diverge significantly due to cyclic constraints, electronic asymmetry, and the presence of a highly reactive formyl group in Compound A.

This document is designed to assist medicinal chemists in selecting the appropriate building block for heterocycle construction, specifically distinguishing between the formation of fused tetrahydroindazoles (via Compound A) and monocyclic pyrazoles (via Compound B).

Structural & Electronic Profile

The fundamental difference lies in the topology and functional group identity. Compound A is a cyclic

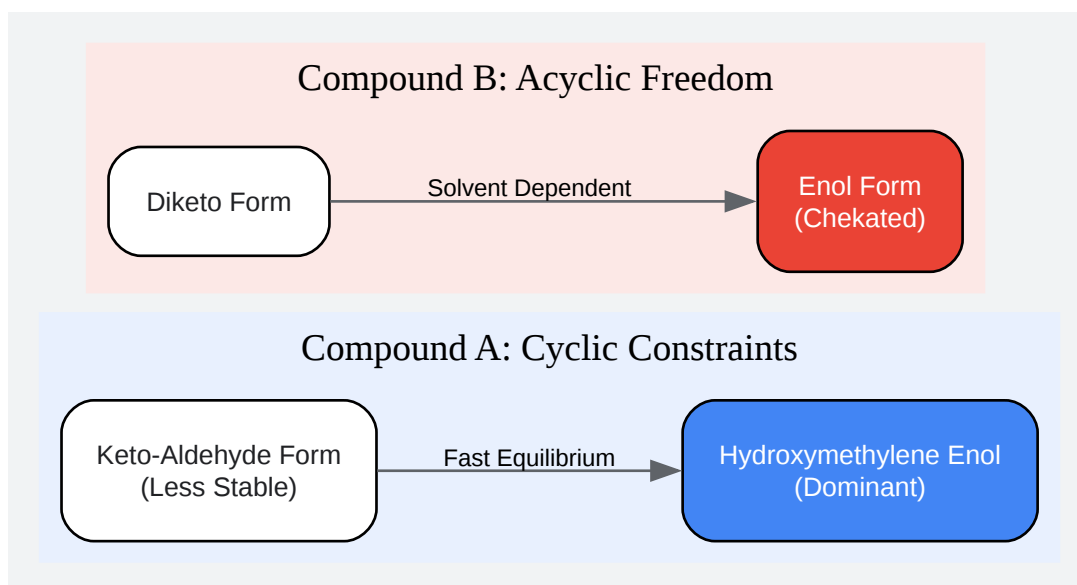
-keto aldehyde, whereas Compound B is an acyclic

-diketone.

Feature	5,5-Dimethyl-2-oxocyclohexanecarbaldehyde (A)	Acetylacetone (acac) (B)
CAS	77630-11-6	123-54-6
Structure	Cyclic (Cyclohexane ring)	Acyclic (Pentane chain)
Functional Groups	Ketone + Aldehyde (Exocyclic)	Ketone + Ketone (Symmetric)
Acidity (pKa)	~5.8 – 6.2 (High Acidity)	8.95 (Moderate Acidity)
Enol Stability	Dominant (Stabilized by fixed s-cis geometry)	Equilibrium (Solvent dependent)
Electrophilicity	High (Aldehyde > Ketone)	Moderate (Ketone)
Symmetry	Unsymmetrical (C _{2v})	Symmetrical (C _{2h} in enol)

1.1 Tautomeric Equilibria

Compound A exists predominantly as the hydroxymethylene tautomer due to the relief of dipole repulsion and favorable intramolecular H-bonding, which is geometrically constrained by the ring. Acetylacetone exists in a dynamic equilibrium between the diketo and enol forms.



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Figure 1: Tautomeric preferences. Compound A is chemically "locked" in its enol-like reactive state compared to Acetylacetone.

Reactivity Analysis: Electrophilicity & Nucleophilicity[1]

2.1 The "Aldehyde Advantage"

The exocyclic formyl group in Compound A renders it significantly more electrophilic than Acetylacetone.

- Kinetic Control: Nucleophiles (amines, hydrazines) attack the formyl carbon of Compound A orders of magnitude faster than the ketone carbonyls of Acetylacetone.
- Regiocontrol: In Acetylacetone, both carbonyls are equivalent. In Compound A, the aldehyde directs the initial attack, allowing for predictable regiochemistry when using substituted dinucleophiles.

2.2 Knoevenagel & Condensation Potential

- Compound A: Acts primarily as a C1-Electrophile. The aldehyde group condenses rapidly with active methylene compounds. Conversely, the C1 position (between carbonyls) is highly acidic, making it a potent nucleophile for alkylation, though the aldehyde reactivity often dominates.

- Compound B: Acts as a C3-Nucleophile. The central methylene (C3) is the standard site for alkylation or Knoevenagel condensation with external aldehydes.

Case Study: Heterocycle Synthesis

This is the most critical application for drug discovery. The choice of reagent dictates the scaffold topology.

3.1 Reaction with Hydrazines[1][2][3][4][5]

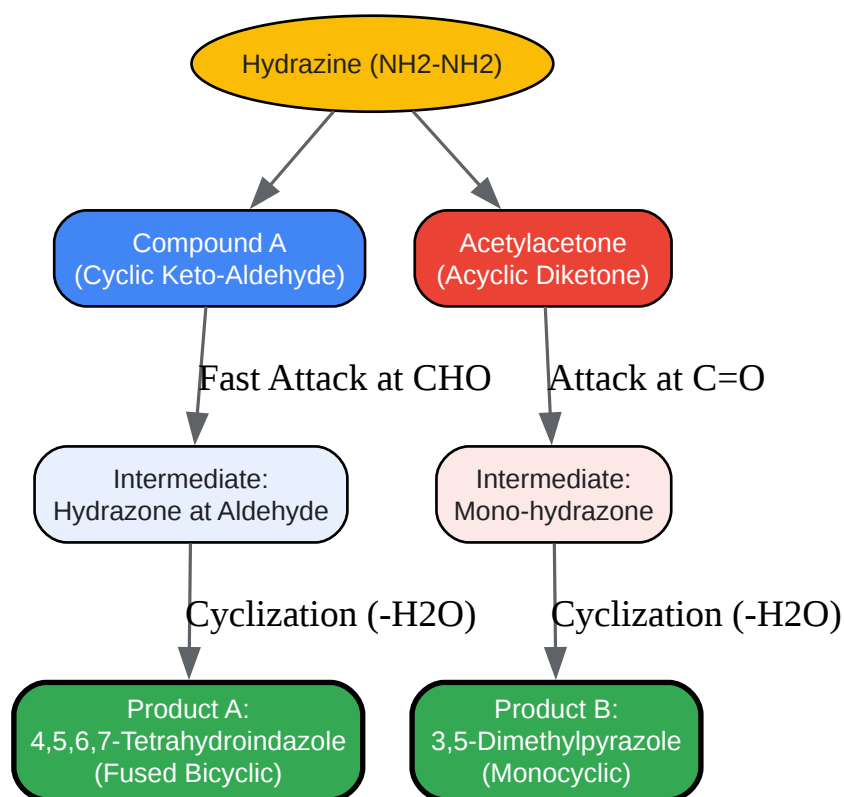
- From Acetylacetone: Yields 3,5-Dimethylpyrazole.[6] A monocyclic, planar aromatic system.
- From Compound A: Yields Tetrahydroindazole. A fused 6,5-bicyclic system.[7][8] This scaffold is crucial for conformationally restricted bioisosteres of indazoles.

3.2 Mechanism & Regioselectivity

When reacting with a substituted hydrazine (

):

- Acetylacetone: Formation of 1-substituted-3,5-dimethylpyrazole. Due to symmetry, no regioisomers are formed regarding the methyl groups.
- Compound A: The unsubstituted nitrogen () typically attacks the most electrophilic aldehyde first. However, steric bulk on the hydrazine can invert this. This leads to distinct 1-substituted vs. 2-substituted tetrahydroindazoles.



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Figure 2: Divergent synthesis pathways. Compound A yields fused bicyclic systems; Acetylacetone yields monocycles.

Experimental Protocols

Protocol A: Synthesis of 5,5-Dimethyl-4,5,6,7-tetrahydro-2H-indazole (Fused System)

Rationale: This protocol exploits the high electrophilicity of the formyl group in Compound A. Acid catalysis is minimized to prevent polymerization of the sensitive aldehyde.

- Preparation: Dissolve **5,5-dimethyl-2-oxocyclohexanecarbaldehyde** (10 mmol, 1.54 g) in Ethanol (20 mL).
- Addition: Cool the solution to 0°C. Add Hydrazine Hydrate (11 mmol, 0.55 mL) dropwise over 10 minutes. Note: Exothermic reaction due to aldehyde reactivity.

- Reflux: Allow to warm to room temperature, then reflux for 2 hours. Monitor by TLC (EtOAc:Hexane 1:1).
- Workup: Concentrate under reduced pressure. The residue will likely solidify.[9] Recrystallize from Ethanol/Water.
- Validation:

NMR should show the disappearance of the aldehyde proton (~9-10 ppm) and the appearance of the pyrazole C-H singlet (~7.3 ppm).

Protocol B: Synthesis of 3,5-Dimethylpyrazole (Monocyclic System)

Rationale: Acetylacetone is less reactive than Compound A; slightly more vigorous conditions or acid catalysis ensures complete conversion.

- Preparation: Dissolve Acetylacetone (10 mmol, 1.00 g) in Ethanol (20 mL).
- Addition: Add Hydrazine Hydrate (12 mmol, 0.60 mL) dropwise at room temperature.
- Reaction: Stir at room temperature for 1 hour. The reaction is often spontaneous and exothermic. If precipitation does not occur, reflux for 30 minutes.
- Workup: Remove solvent in vacuo. Recrystallize the solid from water or ether/petroleum ether.
- Validation: Melting point 107-108°C.

Selection Guide: When to Use Which?

Application Goal	Recommended Reagent	Reason
Fused Ring Systems	Compound A	Creates the 4,5,6,7-tetrahydroindazole core found in many anti-inflammatory and CNS-active agents.
Simple Pyrazole Linker	Acetylacetone	Forms a standard 3,5-dimethylpyrazole unit; inexpensive and robust.
Regioselective Substitution	Compound A	The electronic difference between the aldehyde and ketone allows for controlled placement of N-substituents.
Metal Chelation	Acetylacetone	Forms stable complexes; Compound A is a poorer chelator due to steric bulk of the ring.

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